

Addressing off-target effects of (S,R,S)-AHPC TFA

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Compound of Interest

Compound Name: (S,R,S)-AHPC TFA

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Technical Support Center: (S,R,S)-AHPC TFA

Welcome to the technical support center for researchers, scientists, and drug development professionals utilizing **(S,R,S)-AHPC TFA** in their experiments. This resource provides comprehensive troubleshooting guides and frequently asked questions (FAQs) to address specific issues related to potential off-target effects of **(S,R,S)-AHPC TFA**-containing molecules, such as Proteolysis Targeting Chimeras (PROTACs).

Frequently Asked Questions (FAQs)

Q1: What is **(S,R,S)-AHPC TFA** and what are its primary sources of off-target effects?

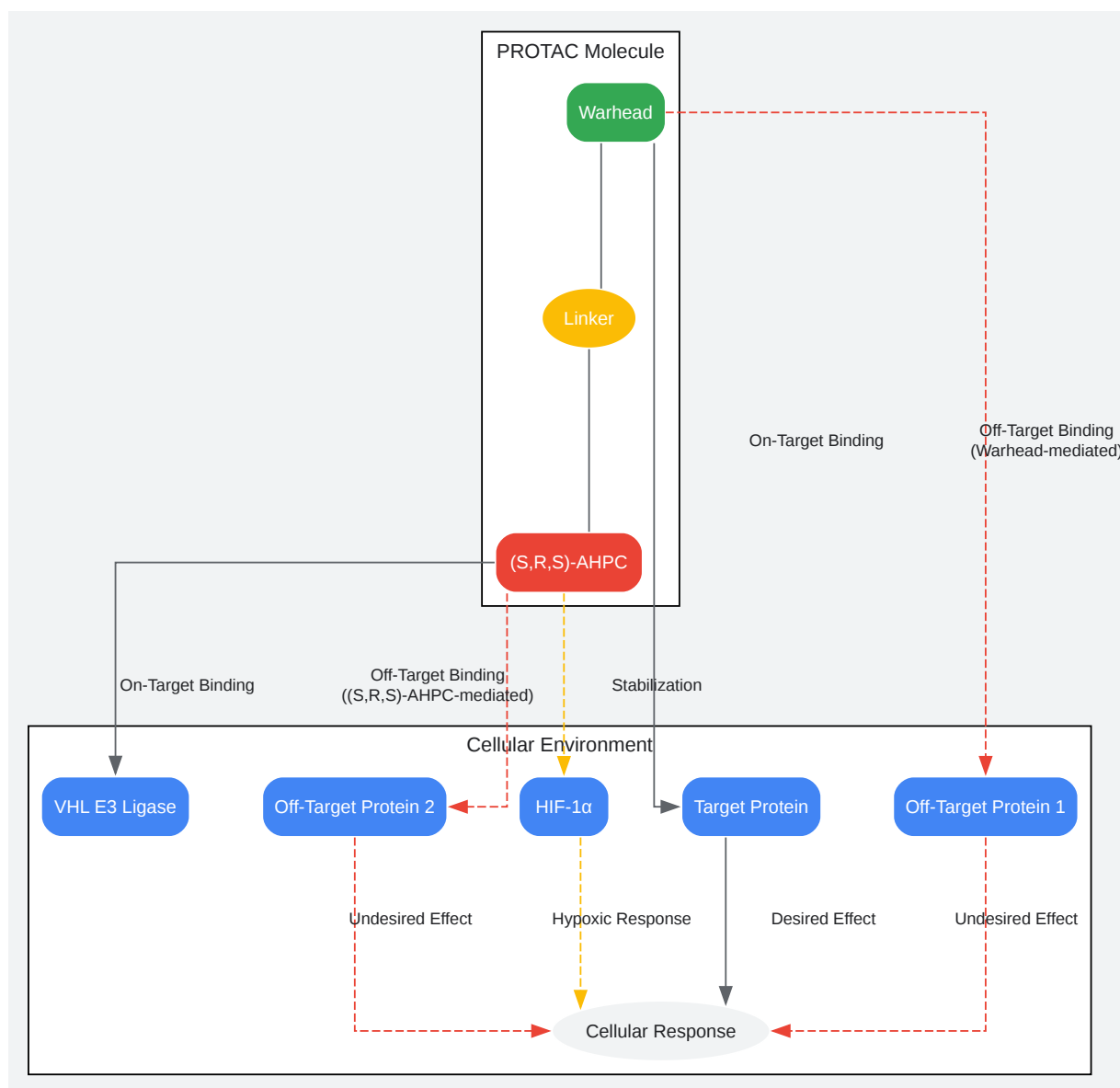
(S,R,S)-AHPC is a high-affinity ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase and is a derivative of the well-characterized VHL ligand, VH032. It is commonly incorporated into PROTACs to recruit the VHL E3 ligase to a target protein, leading to the protein's ubiquitination and subsequent degradation. The trifluoroacetic acid (TFA) salt form is a common result of the purification process for synthetic molecules.

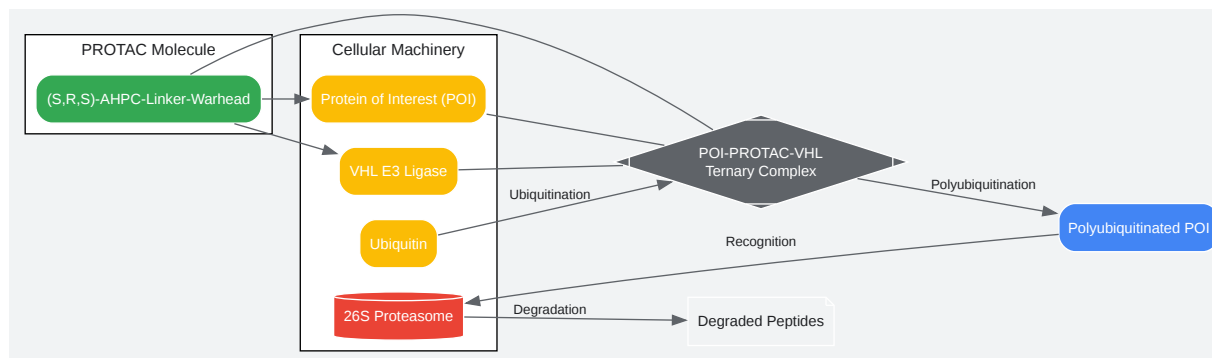
Potential off-target effects can arise from three main sources:

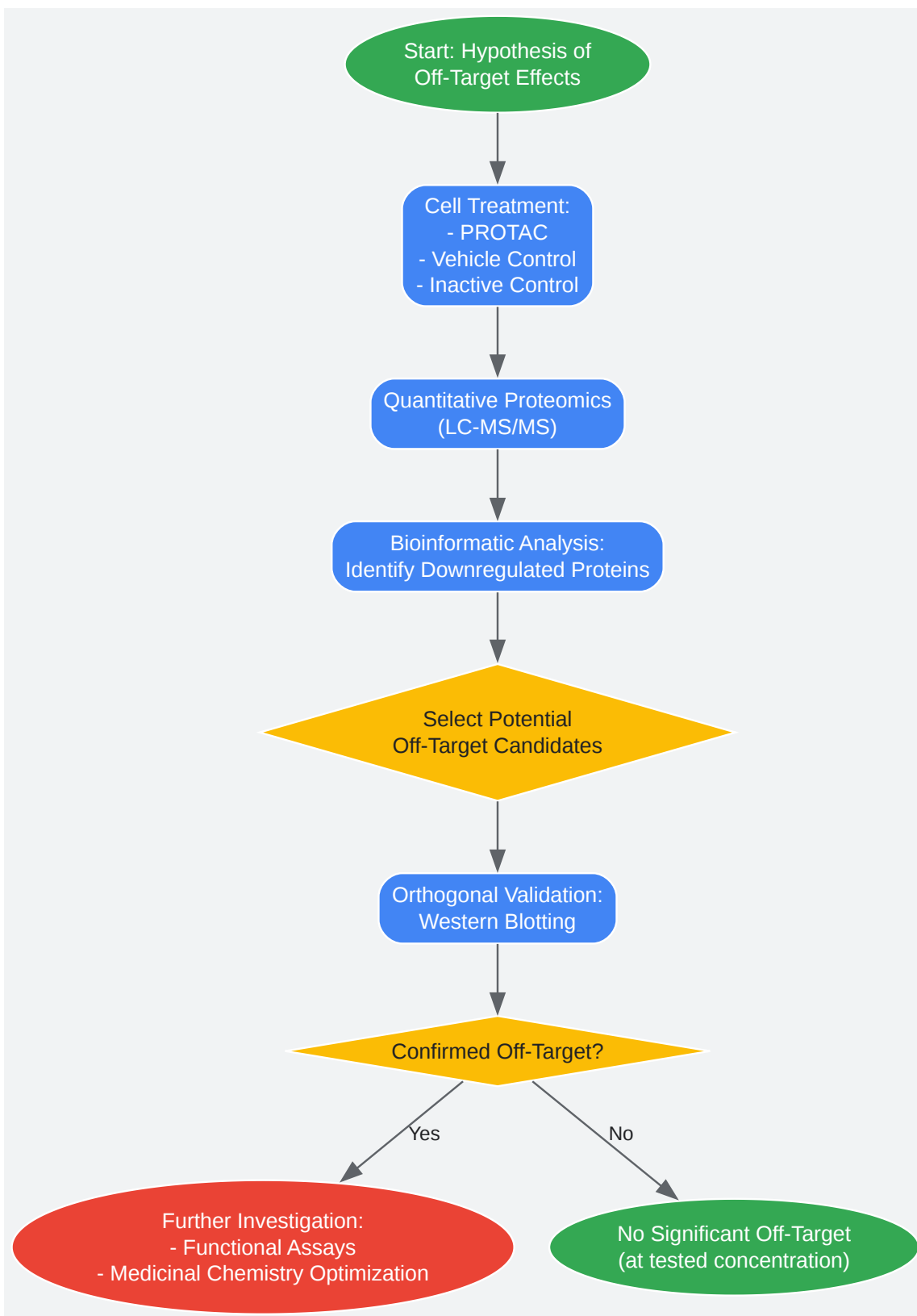
- The PROTAC Warhead: The ligand targeting your protein of interest may have affinity for other proteins, leading to their unintended degradation.

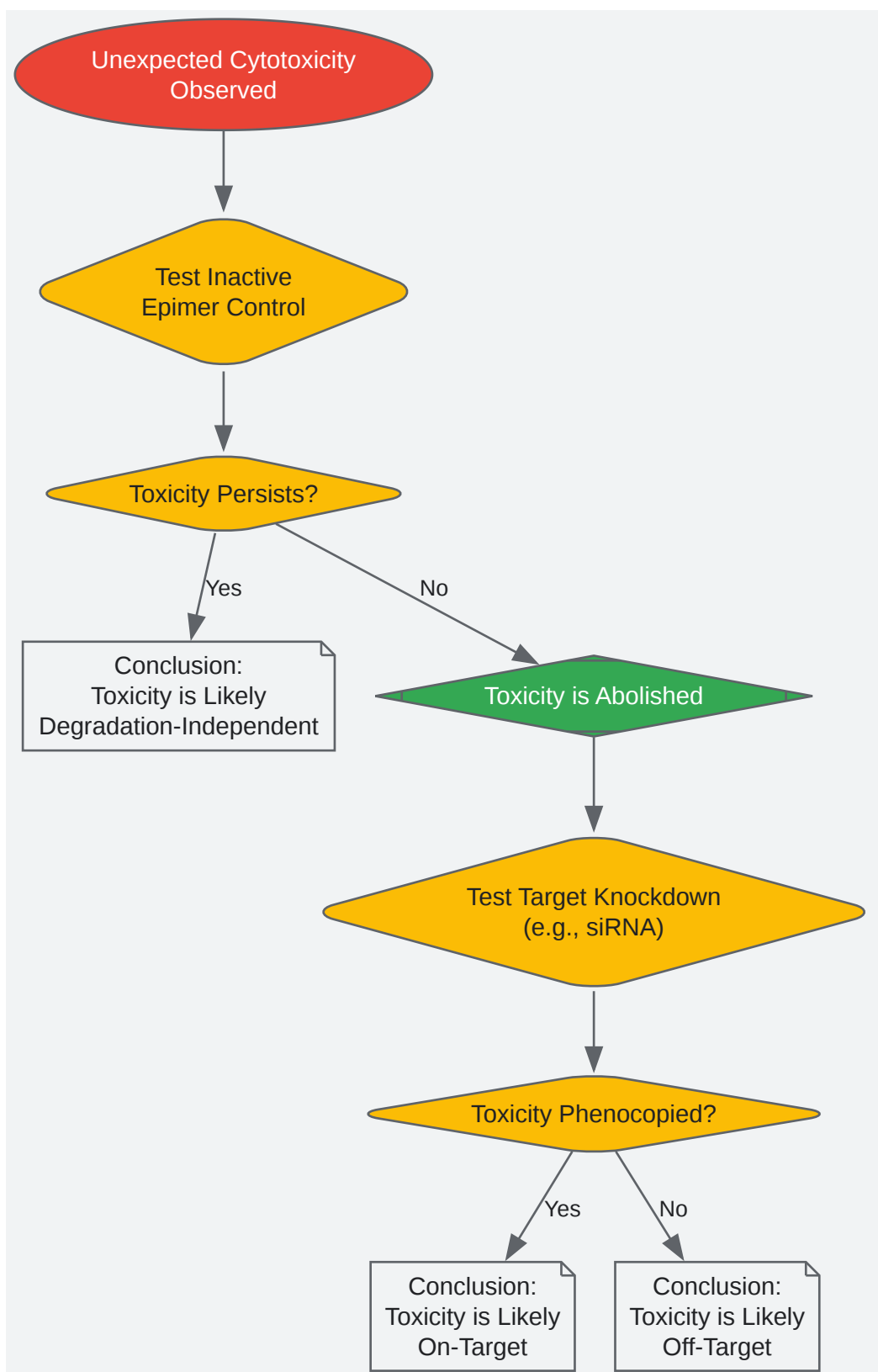
- The (S,R,S)-AHPC Moiety: Although generally selective for VHL, the (S,R,S)-AHPC ligand could potentially interact with other proteins. A known off-target effect of VHL ligands is the stabilization of Hypoxia-Inducible Factor 1-alpha (HIF-1 α), which can activate the hypoxic response.
- The Trifluoroacetate (TFA) Counter-ion: Residual TFA from the purification process can be cytotoxic and interfere with cell-based assays, potentially leading to misinterpretation of results.[\[1\]](#)[\[2\]](#)

Below is a diagram illustrating the components of a PROTAC and potential sources of off-target effects.









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References

- 1. Assays and technologies for developing proteolysis targeting chimera degraders - PMC [pmc.ncbi.nlm.nih.gov]
- 2. PROTAC Molecules Activity and Efficacy Evaluate Service | MtoZ Biolabs [mtoz-biolabs.com]
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